

A Technical Guide to the Physical Properties of Lanthanum(III) Isopropoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum isopropoxide*

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Introduction

Lanthanum(III) isopropoxide, with the chemical formula La(O-i-Pr)_3 , is a metal alkoxide that serves as a critical precursor and catalyst in various advanced chemical syntheses.^{[1][2]} Its utility spans from the fabrication of lanthanum-based nanomaterials and thin films to acting as a catalyst in organic reactions.^[3] This document provides a comprehensive overview of the known physical properties of Lanthanum(III) isopropoxide, general methodologies for its characterization, and a workflow for one of its key applications.

Core Physical and Chemical Properties

The physical characteristics of Lanthanum(III) isopropoxide are pivotal for its handling, storage, and application in various experimental setups. This data is summarized in the table below.

Property	Value	Citations
Chemical Formula	<chem>C9H21LaO3</chem>	[2] [3] [4]
Molecular Weight	316.17 g/mol	[3] [4] [5]
Appearance	White to off-white or pale yellow powder or crystal.	[2] [3] [4]
Melting Point	120-128 °C	[2] [4]
Boiling Point	170 °C at 0.04 mmHg; 250-300 °C	[2] [4]
Solubility	Soluble in tetrahydrofuran, toluene, hexane, and isopropyl alcohol.	[2]
Sensitivity	Moisture sensitive; reacts rapidly with water and protic solvents.	[2]

Experimental Protocols for Characterization

Precise characterization of Lanthanum(III) isopropoxide is essential to ensure purity and suitability for its intended application. While specific, detailed experimental protocols from single sources are not readily available in the public domain, this section outlines the general principles of the techniques commonly employed for the characterization of metal alkoxides.

Purity and Composition Analysis

Titration: The purity of Lanthanum(III) isopropoxide, specifically the lanthanum content, is often determined by complexometric titration.[\[4\]](#)

- General Protocol:** A known weight of the compound is dissolved in an appropriate anhydrous solvent. The solution is then titrated with a standardized solution of a chelating agent, such as ethylenediaminetetraacetic acid (EDTA), using a suitable indicator to determine the endpoint. The percentage of lanthanum can then be calculated from the stoichiometry of the reaction.

Spectroscopic Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is used to identify the functional groups present in the molecule and to confirm the formation of the metal-oxygen bond.

- General Protocol: A small amount of the solid sample is typically dispersed in a potassium bromide (KBr) pellet or analyzed as a mull with an appropriate oil (e.g., Nujol). The sample is then placed in the beam of an FTIR spectrometer, and the infrared spectrum is recorded over a specific range (e.g., 4000-400 cm^{-1}). The presence of characteristic peaks for La-O and isopropoxide ligands confirms the compound's identity. For instance, a certificate of analysis for a commercial sample confirms its identity by matching its FTIR spectrum to a reference spectrum.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the structure of the isopropoxide ligands. ^{139}La NMR can provide information about the coordination environment of the lanthanum atom.

- General Protocol: A sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , C_6D_6) and placed in an NMR tube. The spectra are acquired on an NMR spectrometer. For ^{139}La NMR, a specific probe and acquisition parameters are required due to the quadrupolar nature of the nucleus.[7][8] An aqueous solution of 0.01M LaCl_3 is often used as a reference standard for ^{139}La NMR.[7]

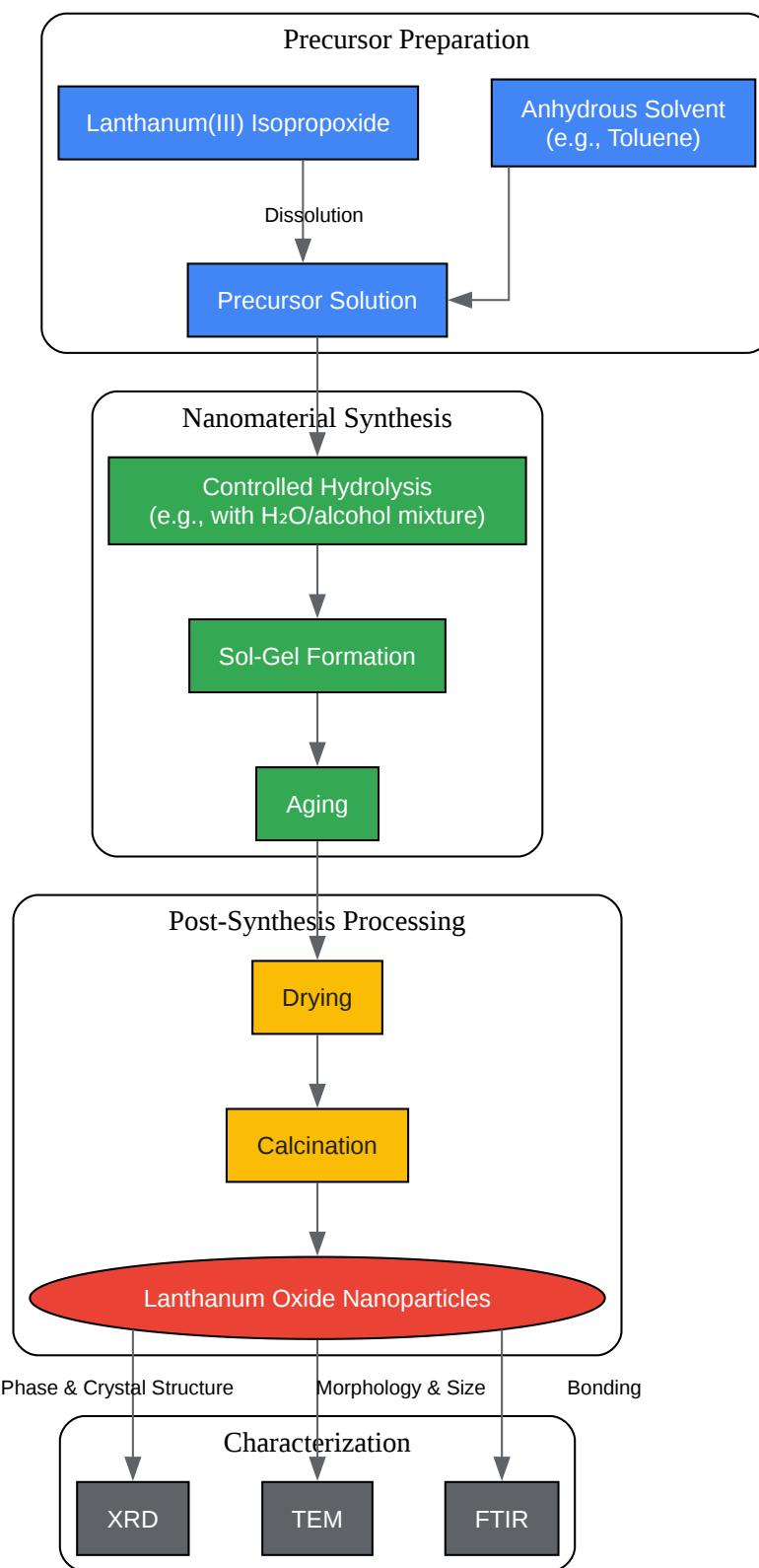
Thermal Analysis

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC): These techniques are used to study the thermal stability and decomposition profile of the compound.

- General Protocol: A small, accurately weighed sample is placed in a crucible within the TGA/DSC instrument. The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen or air).[9][10] TGA measures the change in mass as a function of temperature, indicating decomposition or volatilization, while DSC measures the heat flow associated with thermal transitions like melting and decomposition.[9][10]

Application Workflow: Synthesis of Lanthanum-Containing Nanomaterials

Lanthanum(III) isopropoxide is a valuable precursor for the synthesis of lanthanum oxide (La_2O_3) and other lanthanum-containing nanomaterials due to its solubility in organic solvents and its ability to decompose cleanly.[3][11]

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Workflow for the synthesis of Lanthanum Oxide nanoparticles.

Conclusion

Lanthanum(III) isopropoxide is a compound with well-defined physical properties that make it a versatile tool in both academic research and industrial applications. Its handling requires care due to its moisture sensitivity, a common trait for metal alkoxides. The characterization techniques outlined, while general, form the basis for quality control and structural confirmation in any research or development setting. The provided workflow illustrates a typical application in materials science, highlighting its role as a precursor in the bottom-up fabrication of nanomaterials. For professionals in drug development, the catalytic applications of lanthanum compounds, often initiated from precursors like the isopropoxide, are of growing interest for stereoselective synthesis.[12]

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Lanthanum(III) Isopropoxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101173#physical-properties-of-lanthanum-iii-isopropoxide>]

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